

Recombinant vs. Synthetic Leptin (93-105): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Leptin (93-105), human*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Leptin, a 16-kDa adipocyte-secreted hormone, is a critical regulator of energy homeostasis, primarily through its action on the central nervous system. The full-length protein, composed of 146 amino acids, binds to the leptin receptor (Ob-R) to initiate a cascade of intracellular signaling events that ultimately suppress appetite and increase energy expenditure. The study of leptin's structure-function relationship has led to the investigation of various peptide fragments to delineate the specific domains responsible for its biological activity. Among these is the leptin (93-105) fragment, a 13-amino acid peptide with the sequence Asn-Val-Ile-Gln-Ile-Ser-Asn-Asp-Leu-Glu-Asn-Leu-Arg (NVIQISNDLENLR).

This technical guide provides an in-depth comparison of recombinant and synthetic methodologies for producing leptin peptides, with a specific focus on the available data for the leptin (93-105) fragment. It is important to note that while full-length leptin is commonly produced recombinantly, the 93-105 fragment is primarily available as a synthetic peptide. To date, there is a lack of published literature on the recombinant production of the leptin (93-105) fragment. This guide will therefore provide a general comparison of the two production techniques, detail the known characteristics of synthetic leptin (93-105), and present relevant experimental protocols for its study.

Recombinant vs. Synthetic Peptide Production: A Comparative Overview

The choice between recombinant and synthetic production of a peptide depends on several factors, including the desired length of the peptide, required purity, scalability, and the need for specific modifications.

Feature	Recombinant Peptide Production	Synthetic Peptide Production
Principle	Utilizes genetically modified host organisms (e.g., E. coli, yeast, mammalian cells) to express the peptide from a corresponding DNA template.	Stepwise chemical synthesis, most commonly Solid-Phase Peptide Synthesis (SPPS), where amino acids are sequentially added to a growing peptide chain on a solid support.
Peptide Length	Highly efficient for long peptides and full proteins (hundreds of amino acids).[1][2][3]	Most effective for short to medium-length peptides (typically < 50 amino acids).
Purity	Purity can be high (>90-97%), but requires extensive purification to remove host cell proteins, endotoxins, and other biological contaminants.[4][5][6]	Can achieve very high purity levels (≥95-99%) with well-defined and characterizable by-products.[1]
Modifications	Can incorporate complex post-translational modifications (e.g., glycosylation) if using eukaryotic expression systems.[1][3]	Easily allows for the incorporation of non-natural amino acids, fluorescent labels, and other chemical modifications.
Scalability	Generally more cost-effective for large-scale industrial production due to lower raw material costs (culture media vs. synthetic amino acids).[1][2][3]	Can be scaled up, but can become expensive for large quantities due to the high cost of protected amino acids and reagents.
Contaminants	Risk of contamination with biological agents such as endotoxins (from Gram-negative bacteria like E. coli),	No risk of biological contaminants, which can simplify regulatory compliance.[1][3]

host cell proteins, and nucleic acids, necessitating rigorous purification and testing.[\[2\]](#)[\[5\]](#)

Turnaround Time	Can be lengthy due to the need for cloning, cell line development, fermentation/culture, and multi-step purification. [3]	Automated SPPS allows for rapid production, especially for shorter peptides. [1] [2]
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Synthetic Leptin (93-105): Known Characteristics and Biological Activity

The leptin (93-105) fragment is commercially available from various suppliers as a synthetic peptide. The following table summarizes its key characteristics based on available product data sheets.

Parameter	Value	Source
Amino Acid Sequence	NVIQISNDLENLR	[7] [8] [9]
Molecular Formula	C64H110N20O23	[7] [9]
Molecular Weight	1527.7 - 1527.8 g/mol	[5] [7]
Purity (by HPLC)	≥95% - 98.57%	[5] [7]
Form	Lyophilized powder	[7]
Source	Synthetic	[4]

Biological Activity of Leptin (93-105)

Research into the biological activity of leptin fragments has aimed to identify the minimal sequences required for receptor binding and activation. While full-length leptin's primary role is in regulating appetite and body weight, studies on the 93-105 fragment suggest it may have different biological effects.

A key study investigating the in vivo effects of various synthetic leptin peptides in ob/ob mice found that the domains responsible for reducing body weight and food intake are located between amino acid residues 106-140.[10] This finding suggests that the leptin (93-105) fragment is not directly involved in the canonical appetite-suppressing effects of leptin.[10]

However, other studies have reported biological activity for the 93-105 fragment in different contexts:

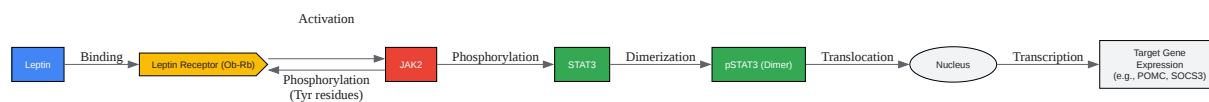
- **Hormone Secretion:** In vivo studies in rats have shown that administration of synthetic leptin (93-105) can increase plasma concentrations of aldosterone and corticosterone.[2][11]
- **Insulin Secretion:** The same studies also demonstrated that the 93-105 fragment has a notable insulinostatic effect, meaning it can inhibit insulin secretion.[2][3]

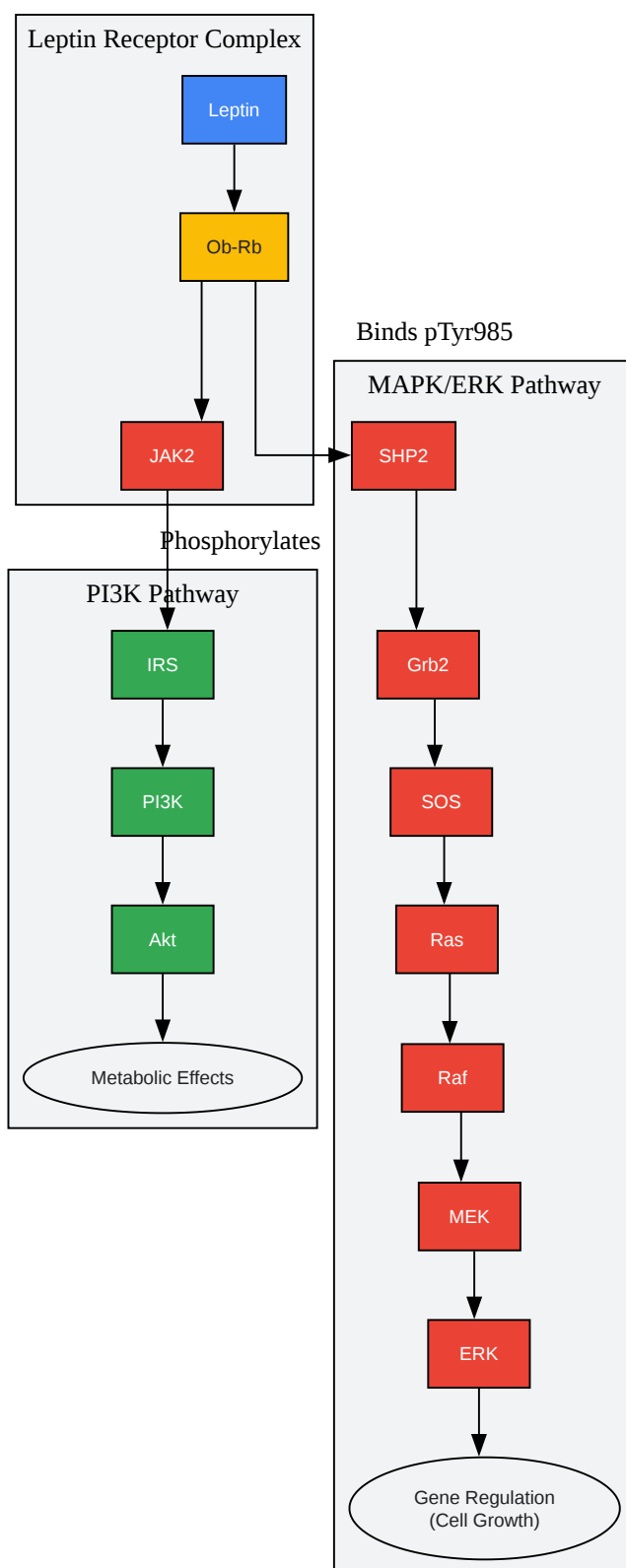
These findings suggest that the leptin (93-105) fragment may have specific peripheral activities that are distinct from the central appetite-regulating functions of the full-length hormone.

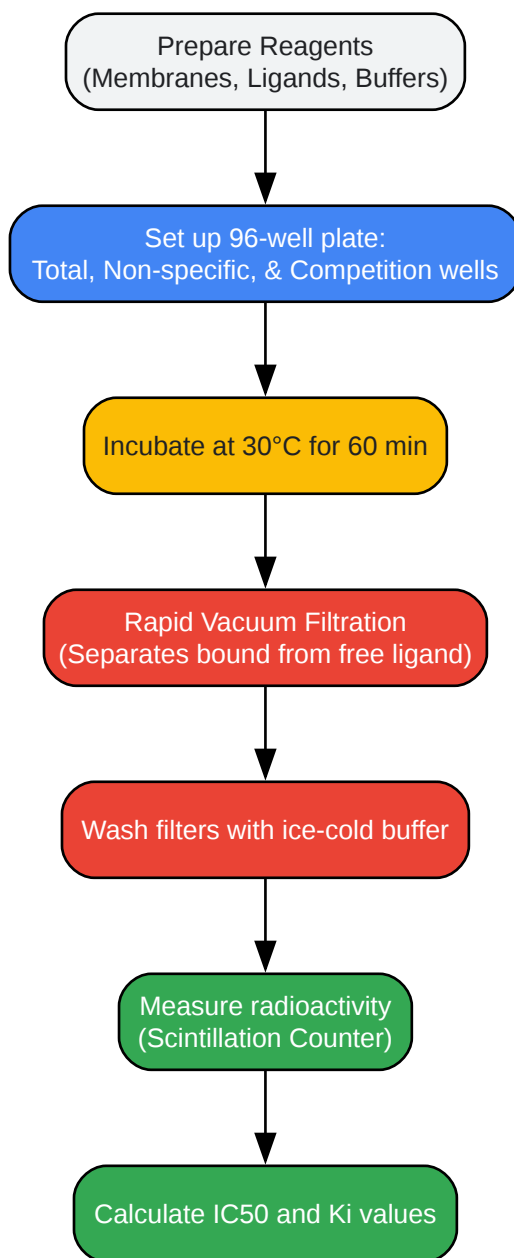
Leptin Signaling Pathways

Full-length leptin exerts its effects by binding to the long-form of the leptin receptor (Ob-Rb), which activates several intracellular signaling pathways. It is currently unknown whether the leptin (93-105) fragment can bind to the Ob-R and activate these pathways. However, understanding the canonical leptin signaling pathways is essential for designing experiments to test the activity of this or any other leptin fragment.

The primary signaling cascade initiated by leptin is the Janus kinase 2/Signal Transducer and Activator of Transcription 3 (JAK2/STAT3) pathway.[12][13][14]







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